

3-Methyl-1-octadecylimidazolium chloride molecular structure and formula

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Compound of Interest

Compound Name: 3-Methyl-1-octadecylimidazolium
chloride

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A Technical Guide to 3-Methyl-1-octadecylimidazolium chloride

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **3-Methyl-1-octadecylimidazolium chloride**, an ionic liquid with significant potential in various scientific fields.

Core Molecular Information

3-Methyl-1-octadecylimidazolium chloride, also known as 1-Octadecyl-3-methylimidazolium chloride, is a cationic surfactant and an ionic liquid. Its structure consists of an imidazolium ring substituted with a methyl group and a long C18 alkyl (octadecyl) chain. This amphiphilic nature, with a hydrophilic imidazolium head and a hydrophobic alkyl tail, governs its physicochemical properties and applications.

Molecular Formula and Properties

The fundamental properties of this compound are summarized below.

Property	Value	Reference
CAS Number	171058-19-8	[1][2][3][4][5]
Molecular Formula	C ₂₂ H ₄₃ ClN ₂	[1][2][3][5]
Molecular Weight	371.04 g/mol	[2][3][5]
Synonyms	1-Octadecyl-3-methyl-imidazolium chloride, C ₁₈ MIM-Cl	[1][3][5][6]
Appearance	Off-white to pale yellow crystalline chunks	[5]
Stability	Stable under normal temperatures and pressures. Hygroscopic.	[4]
Incompatibilities	Oxidizing agents	[4]

Molecular Structure Visualization

The molecular structure of **3-Methyl-1-octadecylimidazolium chloride** features a positively charged imidazolium head and a chloride counter-ion.

Diagram 1: Molecular structure of **3-Methyl-1-octadecylimidazolium chloride**.

Synthesis and Characterization

The synthesis of **3-Methyl-1-octadecylimidazolium chloride** typically follows a standard quaternization reaction, a common method for preparing imidazolium-based ionic liquids.

Experimental Protocol: Synthesis

This protocol describes a representative synthesis of **3-Methyl-1-octadecylimidazolium chloride** from 1-methylimidazole and 1-chlorooctadecane. A similar methodology is used for other alkylimidazolium halides.[7]

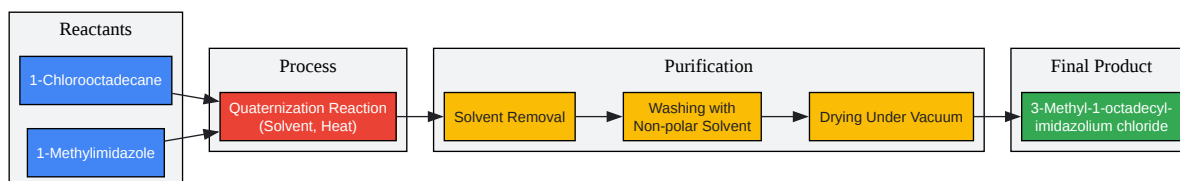
- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-methylimidazole (1.0 eq) in a suitable solvent such as toluene or

acetonitrile.

- Alkylation: Add 1-chlorooctadecane (1.05 eq) to the solution.
- Reaction: Heat the mixture to reflux (typically 80-110°C, depending on the solvent) and maintain stirring for 24-48 hours. The progress of the reaction can be monitored by TLC or ^1H NMR.
- Product Isolation: Upon completion, cool the reaction mixture to room temperature. The product, being an ionic liquid, will often separate as a distinct, denser phase or precipitate.
- Purification: Decant the solvent. Wash the resulting crude product multiple times with a non-polar solvent like hexane or ethyl acetate to remove unreacted starting materials and impurities.
- Drying: Dry the purified product under high vacuum at an elevated temperature (e.g., 60-80°C) for several hours to remove residual volatile solvents. The final product is typically a hygroscopic solid.[4]

Synthesis Workflow

The logical flow of the synthesis and purification process is illustrated below.



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Diagram 2: General workflow for the synthesis of **3-Methyl-1-octadecylimidazolium chloride**.

Spectroscopic Characterization

While specific spectral data for **3-Methyl-1-octadecylimidazolium chloride** is not widely published, characterization would rely on standard spectroscopic techniques. The expected ^1H NMR chemical shifts can be inferred from data on analogous imidazolium chlorides, such as 1-butyl-3-methylimidazolium chloride.[8]

Assignment	Expected ^1H NMR Shift (δ/ppm)	Multiplicity	Integration
Imidazolium CH (NCHN)	9.5 - 10.5	Singlet	1H
Imidazolium CH	7.5 - 8.0	Singlet / Doublet	2H
N-CH ₂ (octadecyl)	~4.2	Triplet	2H
N-CH ₃	~3.9	Singlet	3H
N-CH ₂ -CH ₂ (octadecyl)	~1.8	Multiplet	2H
Alkyl chain -(CH ₂) ₁₅ -	1.2 - 1.4	Multiplet	30H
Alkyl chain -CH ₃	~0.9	Triplet	3H

Note: This is an illustrative table based on similar structures. Actual shifts may vary depending on the solvent and experimental conditions.

Applications and Relevance

The unique properties of **3-Methyl-1-octadecylimidazolium chloride** make it a compound of interest in materials science and potentially in pharmaceutical formulations.

- **Thermal Stability:** It has been studied for its role in enhancing the thermal stability of TiO_2 -based nanophotocatalysts.[6]
- **Surfactant Properties:** As a cationic surfactant, it can self-assemble in solution to form micelles. This behavior is highly relevant in drug delivery for solubilizing poorly water-soluble drugs and in nanoparticle synthesis as a structure-directing agent.[9]

- **Ionic Liquid Medium:** Like other ionic liquids, it can be used as a non-volatile solvent in organic synthesis.
- **Role in Drug Design:** The incorporation of a methyl group is a recognized strategy in drug design to modulate physicochemical, pharmacodynamic, and pharmacokinetic properties of molecules.[10]

Safety and Handling

Proper handling of **3-Methyl-1-octadecylimidazolium chloride** is essential in a laboratory setting.

Hazard Information	Handling and First Aid
Hazards: Irritating to eyes, respiratory system, and skin.[1][4]	Personal Protective Equipment: Wear gloves, safety glasses, and a lab coat.
Physical State: Hygroscopic solid.[4]	Storage: Store in a cool, dry place in a tightly sealed container.
In case of contact (Eyes): Rinse immediately with plenty of water and seek medical advice.[1]	In case of contact (Skin): Wash with soap and water.
Toxicological Data: The toxicological properties have not been fully investigated.[4]	Spills: Absorb with inert material and dispose of in accordance with local regulations.[4]

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References

- 1. chembk.com [chembk.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 171058-19-8 CAS MSDS (3-METHYL-1-OCTADECYLIMIDAZOLIUM CHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 4. 3-METHYL-1-OCTADECYLIMIDAZOLIUM CHLORIDE | CAS#:171058-19-8 | Chemsrsrc [chemsrc.com]
- 5. 3-METHYL-1-OCTADECYLIMIDAZOLIUM CHLORIDE CAS#: 171058-19-8 [amp.chemicalbook.com]
- 6. roco.global [roco.global]
- 7. 3-METHYL-1-OCTYLIMIDAZOLIUM CHLORIDE synthesis - chemicalbook [chemicalbook.com]
- 8. rsc.org [rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. [Application of methyl in drug design] - PubMed [pubmed.ncbi.nlm.nih.gov]
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